Application Note: Synthesis and Optimization of 1-Ethyl-1H-pyrazole-5-carboxamide

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Compound of Interest

Compound Name:	*1-Ethyl-1h-pyrazole-5-carboxamide*
Cat. No.:	*B10907120*

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Introduction & Scientific Rationale

1-Ethyl-1H-pyrazole-5-carboxamide is a highly versatile and pivotal structural motif in modern medicinal and agricultural chemistry. The pyrazole-5-carboxamide scaffold is frequently utilized in the design of bioactive molecules, including IL-17A modulators, ADAMTS7 inhibitors, and novel crop protection agents[1][2].

The specific introduction of an N-ethyl substitution at the 1-position serves a critical pharmacokinetic purpose: it modulates the lipophilicity, aqueous solubility, and metabolic stability of the parent pyrazole core, offering an optimized profile compared to its unsubstituted or N-methylated analogs[2][3].

This application note provides a comprehensive, self-validating protocol for the synthesis of **1-ethyl-1H-pyrazole-5-carboxamide** starting from 1-ethyl-1H-pyrazole-5-carboxylic acid. To ensure adaptability across different laboratory environments, two distinct methodologies are detailed:

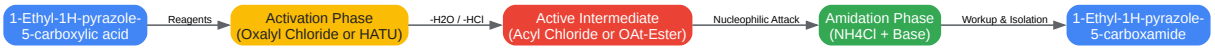
- Method A: A highly scalable, cost-effective acid chloride activation route[4][5].

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- Method B: A mild, high-yielding uronium-based coupling (HATU) route suitable for sensitive substrates[6][7].

Synthetic Workflow & Mechanistic Pathways

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Fig 1. Logical workflow for the synthesis of **1-Ethyl-1H-pyrazole-5-carboxamide**.

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Causality in Reagent Selection

- Method A (Oxalyl Chloride): The conversion of the carboxylic acid to an acid chloride is driven by the addition of catalytic N,N-Dimethylformamide (DMF). DMF reacts with oxalyl chloride to generate the Vilsmeier-Haack intermediate, a highly electrophilic chloroiminium ion that rapidly and irreversibly converts the acid to the corresponding acyl chloride, releasing volatile CO, CO_2, and HCl[5].

- Method B (HATU): HATU is chosen over traditional carbodiimides (like EDC) due to its ability to form a highly reactive 7-aza-1-hydroxybenzotriazole (HOAt) active ester. This intermediate accelerates the amidation process and ensures a cleaner reaction profile with sterically hindered or poorly nucleophilic amine sources like ammonium chloride[6].

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Fig 2. Mechanistic pathway of HATU-mediated amidation using ammonium chloride.

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Step-by-Step Experimental Protocols

Method A: Acid Chloride Activation Route (Scalable)

Table 1: Reagents and Stoichiometry for Method A (10 mmol scale)

Reagent	MW (g/mol)	Equivalents	Amount	Role
1-Ethyl-1H-pyrazole-5-carboxylic acid	140.14	1.0	1.40 g	Starting Material
Oxalyl Chloride	126.93	1.5	1.90 g (1.28 mL)	Activating Agent
N,N-Dimethylformamide (DMF)	73.09	Catalytic	3 drops	Catalyst
Ammonium Chloride (NH_4Cl)	53.49	3.0	1.60 g	Amine Source
N,N-Diisopropylethylamine (DIPEA)	129.24	5.0	6.46 g (8.70 mL)	Base
Dichloromethane (DCM)	84.93	Solvent	50 mL	Reaction Medium

Procedure:

- Preparation of Acid Chloride: In an oven-dried round-bottom flask under an inert nitrogen atmosphere, dissolve 1-ethyl-1H-pyrazole-5-carboxylic acid (1.40 g, 10.0 mmol) in anhydrous DCM (25 mL).
- Cool the solution to 0 °C using an ice-water bath.
- Add oxalyl chloride (1.28 mL, 15.0 mmol) dropwise over 10 minutes via a syringe.
- Add 3 drops of anhydrous DMF. Self-Validation Check: Immediate effervescence should be observed, confirming the generation of the Vilsmeier-Haack reagent and subsequent acyl

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chloride formation.

- Remove the ice bath and stir the reaction mixture at room temperature for 2 hours.
- Concentrate the mixture in vacuo to remove the solvent and excess oxalyl chloride. Co-evaporate with anhydrous toluene (2 × 10 mL) to ensure complete removal of residual HCl.
- Amidation: Redissolve the crude 1-ethyl-1H-pyrazole-5-carbonyl chloride in anhydrous DCM (15 mL) and cool to 0 °C.
- In a separate flask, prepare a suspension of NH_4Cl (1.60 g, 30.0 mmol) and DIPEA (8.70 mL, 50.0 mmol) in DCM (10 mL), stirring for 15 minutes to liberate free ammonia in situ.
- Add the ammonia suspension dropwise to the acid chloride solution.
- Stir the reaction at room temperature for 4 hours.
- Workup & Isolation: Quench the reaction with distilled water (20 mL). Extract the aqueous layer with DCM (3 × 20 mL). Wash the combined organic layers with saturated aqueous $NaHCO_3$ (20 mL), brine (20 mL), dry over anhydrous Na_2SO_4, filter, and concentrate in vacuo.

Method B: HATU-Mediated Coupling Route (Mild Conditions)

Table 2: Reagents and Stoichiometry for Method B (10 mmol scale)

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Reagent	MW (g/mol)	Equivalents	Amount	Role
1-Ethyl-1H-pyrazole-5-carboxylic acid	140.14	1.0	1.40 g	Starting Material
HATU	380.23	1.2	4.56 g	Coupling Reagent
Ammonium Chloride (NH_4Cl)	53.49	2.0	1.07 g	Amine Source
N,N-Diisopropylethylamine (DIPEA)	129.24	3.0	3.88 g (5.22 mL)	Base
N,N-Dimethylformamide (DMF)	73.09	Solvent	50 mL	Reaction Medium

Procedure:

- Pre-activation: In an oven-dried flask, dissolve 1-ethyl-1H-pyrazole-5-carboxylic acid (1.40 g, 10.0 mmol) and HATU (4.56 g, 12.0 mmol) in anhydrous DMF (50 mL).
- Add DIPEA (5.22 mL, 30.0 mmol) dropwise. Stir the mixture at room temperature for 30 minutes. Self-Validation Check: The solution will transition to a pale yellow color, indicating the successful formation of the highly electrophilic HOAt active ester.
- Amine Addition: Add solid NH_4Cl (1.07 g, 20.0 mmol) in one portion to the reaction mixture.
- Stir the reaction mixture at room temperature for 16 hours under a nitrogen atmosphere.
- Workup & Isolation: Dilute the reaction mixture with Ethyl Acetate (EtOAc, 150 mL).
- Wash the organic layer sequentially with 1M aqueous HCl (30 mL, to remove unreacted DIPEA), saturated aqueous $NaHCO_3$ (30 mL, to remove acidic byproducts like HOAt), water (3 × 30 mL, to remove DMF), and brine (30 mL).

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- Dry the organic phase over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure. Triturate the crude solid with cold diethyl ether to afford the pure product.

Analytical Validation

To ensure the trustworthiness of the synthesized batch, the final compound must be validated against the following analytical benchmarks.

Table 3: Expected Analytical Data

Analytical Technique	Expected Signals / Observations
^{1}H NMR (400 MHz, DMSO-d_6)	δ 7.85 (br s, 1H, NH), 7.48 (d, J = 2.0 Hz, 1H, Ar-H), 7.35 (br s, 1H, NH), 6.82 (d, J = 2.0 Hz, 1H, Ar-H), 4.45 (q, J = 7.2 Hz, 2H, CH_2), 1.32 (t, J = 7.2 Hz, 3H, CH_3).
LC-MS (ESI+)	$[M+H]^+$ calculated for $C_6H_{10}N_3O$: 140.08; Found: 140.1 m/z.
TLC (EtOAc:Hexane 1:1)	Rf ≈ 0.35 (UV active at 254 nm, stains positively with $KMnO_4$).

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